

dodecahydroxycyclohexane dihydrate characterization

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Compound Focus: Cyclohexanehexone

CAS No.: 527-31-1

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Chemical Identity & Characterization

The table below summarizes the core identifying information and key properties of dodecahydroxycyclohexane dihydrate for quick reference.

Property	Description / Value
Preferred IUPAC Name	Cyclohexanedodecol [1]
Common Synonyms	Dodecahydroxycyclohexane dihydrate; Cyclohexanehexone octahydrate; Triquinoyl octahydrate; Guna-matrix [1] [2]
CAS Number	13941-78-1 (dihydrate) [1] [2]
Molecular Formula	$C_6H_{16}O_{14}$ [2]
Molecular Weight	312.183 $g \cdot mol^{-1}$ [2]
Appearance	Colourless crystals (plate or prism morphology) [1]

Property	Description / Value
Decomposition Point	~100 °C [1]
Key Spectral Data	Infrared spectra used for structural analysis [1]

Historical & Structural Clarification

For over a century, the compound sold as "**cyclohexanehexone** octahydrate" or "triquinoyl octahydrate" was mischaracterized. It was long assumed to be a hydrate of the hypothetical **cyclohexanehexone** (C₆O₆) [1] [3].

- **Historical Misconception:** The product synthesized by Joseph Udo Lerch in 1862 and characterized by Nietzki and Benckiser in 1885 was incorrectly assumed to be C₆O₆·8H₂O [1].
- **Structural Truth:** Advanced analytical techniques, particularly **X-ray diffraction analysis** confirmed in 2005 that the material's true structure is **dodecahydroxycyclohexane dihydrate** (C₆(OH)₁₂·2H₂O) [1]. This is a sixfold geminal diol (where two hydroxyl groups are attached to the same carbon atom) with a cyclohexane backbone [1].
- **Modern Confirmation:** A 2024 study reaffirmed this, stating that most vendors sell C₆(OH)₁₂·2H₂O, and successfully synthesized the actual elusive C₆O₆ molecule only through dehydration of this material [3].

Experimental Protocols

Synthesis of Dodecahydroxycyclohexane Dihydrate

This protocol is adapted from classical literature for educational purposes [1].

- **Starting Material:** Begin with hexahydroxybenzene (C₆(OH)₆) or tetrahydroxy-p-benzoquinone (C₆(OH)₄O₂).
- **Oxidation:** Oxidize the starting material. The original 1862 synthesis by Lerch used this route.
- **Crystallization:** Dissolve the resulting oxidation product in methanol and allow it to crystallize slowly at room temperature.

- **Product Isolation:** Collect the formed crystals, which will appear as colorless plates or prisms of dodecahydroxycyclohexane dihydrate [1].

Key Characterization Experiments

1. X-ray Diffraction (XRD) for Structural Elucidation

- **Purpose:** To unambiguously determine the three-dimensional atomic structure and confirm the geminal diol structure, distinguishing it from a ketone hydrate [1].
- **Methodology:** A single, high-quality crystal is mounted on a diffractometer. The crystal is exposed to X-rays, and the resulting diffraction pattern is collected. The data is processed to solve and refine the crystal structure [1].
- **Outcome:** This experiment provided definitive proof of the molecular structure, confirming it is $C_6(OH)_{12} \cdot 2H_2O$ and not $C_6O_6 \cdot 8H_2O$ [1].

2. Infrared (IR) Spectroscopy

- **Purpose:** To probe functional groups and provide supporting evidence for the presence of hydroxyl (O-H) groups and the absence of carbonyl (C=O) stretches characteristic of ketones [1].
- **Methodology:** Prepare a sample as a KBr pellet or Nujol mull. Acquire the IR absorption spectrum across a standard wavenumber range (e.g., $4000-400\text{ cm}^{-1}$) [1].
- **Outcome:** The spectrum shows broad O-H stretches, consistent with an alcohol, and no significant C=O stretching vibrations, confirming the diol structure over the ketone form [1].

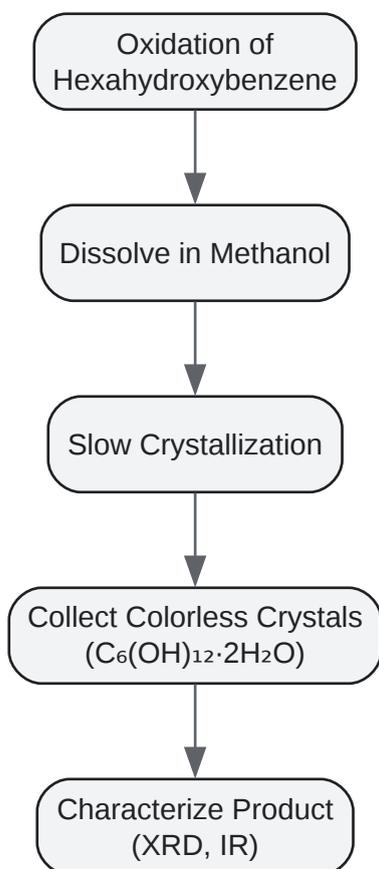
3. Mass Spectrometry of the Dehydration Product (C_6O_6)

- **Purpose:** To detect and confirm the structure of the elusive parent compound, **cyclohexanehexone**, produced by dehydrating the dihydrate.
- **Methodology:**
 - **Dehydration:** Carefully dehydrate a sample of dodecahydroxycyclohexane dihydrate [3].
 - **Ionization:** Analyze the product using a home-built **electrospray ionization mass spectrometry (ESI-MS)** setup within an inert atmosphere glovebox to prevent decomposition [3].
 - **Detection:** Look for the signal of the deprotonated molecule $[C_6O_6H]^-$.
 - **Fragmentation (MS^n):** Perform tandem mass spectrometry (MS^2 , MS^3 , MS^4) on the ion. This technique fragments the ion and analyzes the pieces [3].
- **Outcome:** The mass spectrum confirms the presence of C_6O_6 via the $[C_6O_6H]^-$ ion. The tandem MS shows consecutive losses of carbon monoxide (CO) molecules, a fragmentation pattern that confirms the hexaketone structure [3].

Experimental & Conceptual Workflows

The following Graphviz diagrams illustrate the key relationships and processes described in this guide.

Structural elucidation and confirmation workflow for the compound.



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Synthetic protocol for dodecahydroxycyclohexane dihydrate crystallization.

Pharmaceutical Context

Dodecahydroxycyclohexane dihydrate is used as an active ingredient in some homeopathic formulations, such as in the product **GUNA-LYMPHO**, where it is listed with a potency of **6 [hp_X] in 30 mL** [4]. It is important to note that this product, like others of its kind, is an unapproved homeopathic drug, and the FDA has not evaluated it for safety or efficacy [4].

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